

Preparing 6-TRITC Stock Solutions and Working Concentrations: Application Notes and Protocols

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Compound of Interest

Compound Name: 6-TRITC

Cat. No.: B149068

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Introduction

Tetramethylrhodamine isothiocyanate (TRITC) is a widely utilized fluorescent dye in biological research for the covalent labeling of proteins, particularly antibodies. Its isothiocyanate group readily reacts with primary amine groups on biomolecules to form a stable thiourea bond. **6-TRITC**, one of the two isomers of TRITC, exhibits bright orange-red fluorescence, making it an excellent candidate for various applications including immunofluorescence microscopy, flow cytometry, and bioconjugation. This document provides detailed protocols for the preparation of **6-TRITC** stock solutions and the determination of appropriate working concentrations for common applications.

Physicochemical and Spectroscopic Properties

Properly preparing and handling **6-TRITC** solutions are critical for successful and reproducible experimental outcomes. The following table summarizes the key properties of **6-TRITC**.

Property	Value	Reference(s)
Molecular Weight	443.52 g/mol	[1][2]
Excitation Maximum (λ_{ex})	~544 - 552 nm (in Methanol/DMSO)	[3][4][5]
Emission Maximum (λ_{em})	~572 - 590 nm (in Methanol/DMSO)	[3][4][5]
Molar Extinction Coefficient (ϵ)	~85,000 - 100,000 M ⁻¹ cm ⁻¹ (in Methanol)	[6][7][8]
Solubility	Soluble in DMSO, DMF, chloroform, methanol, and ethanol.	[1][3][4]
Appearance	Deep violet to dark red powder.	[1][3]

Experimental Protocols

Preparation of 6-TRITC Stock Solution

The preparation of a concentrated stock solution is the first critical step in utilizing **6-TRITC** for labeling. Anhydrous dimethyl sulfoxide (DMSO) is the most common solvent for preparing TRITC stock solutions due to its high solvating power and compatibility with subsequent aqueous dilutions for labeling reactions.

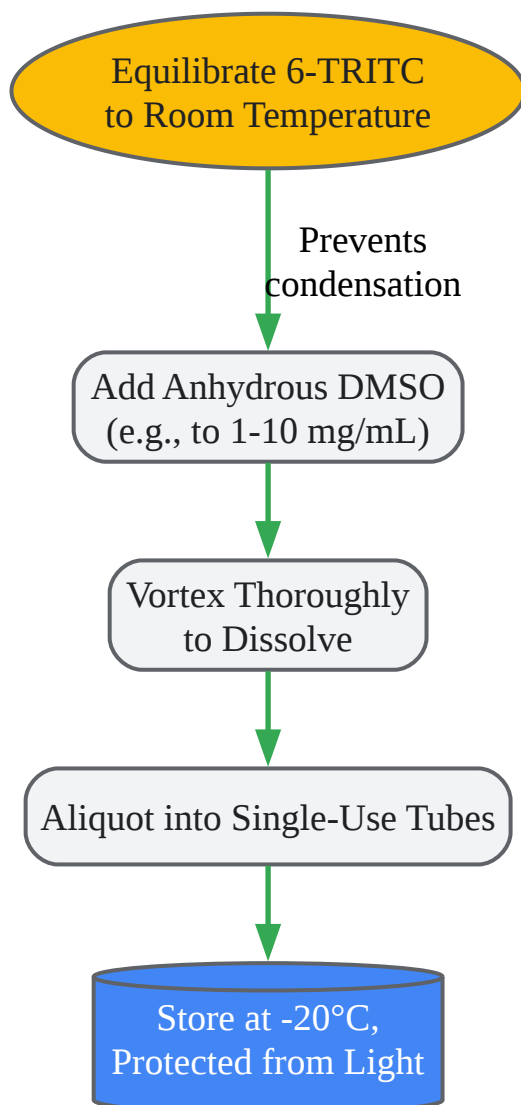
Materials:

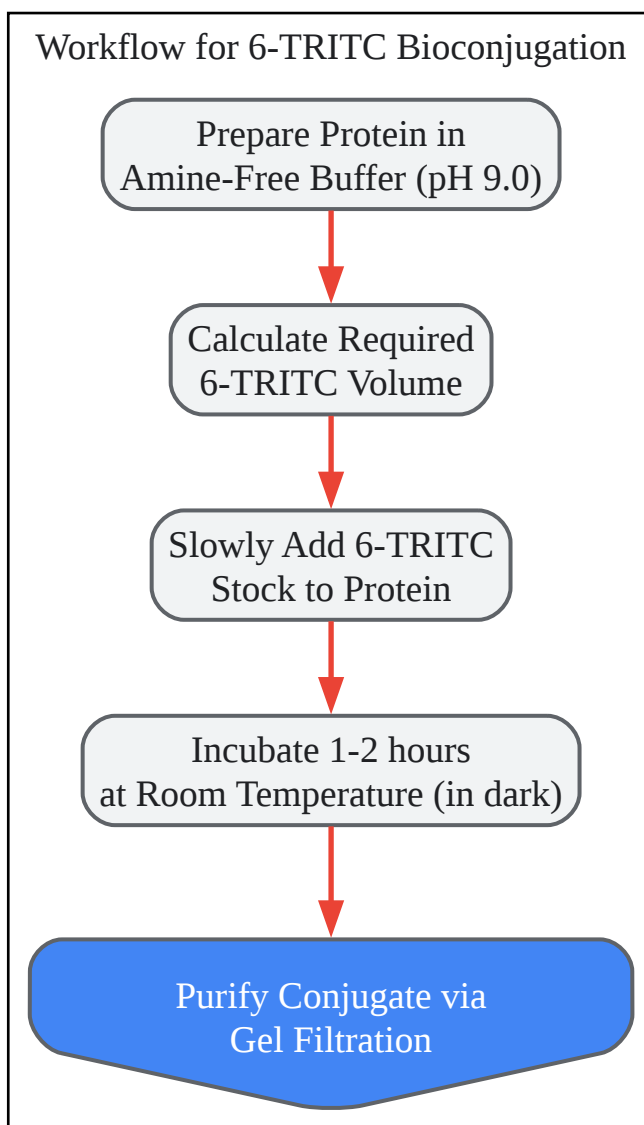
- **6-TRITC** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes

Protocol:

- **Equilibrate 6-TRITC:** Allow the vial of **6-TRITC** powder to come to room temperature before opening to prevent condensation of moisture, which can hydrolyze the reactive isothiocyanate group.
- **Reconstitution:** Add the appropriate volume of anhydrous DMSO to the vial of **6-TRITC** to achieve a desired stock concentration, typically 1-10 mg/mL.^{[7][9][10]} For example, to prepare a 1 mg/mL stock solution from 1 mg of **6-TRITC**, add 1 mL of anhydrous DMSO.
- **Dissolution:** Vortex the solution thoroughly to ensure the **6-TRITC** is completely dissolved. The solution should be clear and free of any particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C, protected from light and moisture.^{[1][2][10]} When stored properly, the stock solution is stable for at least 2 years.^{[1][2]}

Workflow for Preparing 6-TRITC Stock Solution





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